

AMG319 dosing in mouse collagen-induced arthritis models

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: AMG319

CAS No.: 1608125-21-8

Cat. No.: S548989

[Get Quote](#)

AMG319 Dosing and Efficacy in CIA Models

The table below summarizes the key in vivo dosing and efficacy data for **AMG319** in a mouse CIA model, as identified from the current literature.

| Parameter | Details |
|-------------------------------|---|
| Animal Model | DBA/1J mice with Collagen-Induced Arthritis (CIA) [1] |
| Recommended Dose | 10 mg/kg/day [1] |
| Administration Route | Oral gavage (via 0.5% methylcellulose + 0.1% Tween 80 vehicle) [1] |
| Treatment Onset & Duration | Started on day 21 (after disease onset) for 28 days [1] |
| Primary Efficacy Outcome | Significant reduction in arthritis clinical score and joint swelling (~75% reduction) [1] |
| Histopathological Improvement | ~80% reduction in synovial inflammation and bone erosion vs. vehicle [1] |
| Serum Cytokine Reduction | ~70% lower TNF- α and ~65% lower IL-6 vs. vehicle (ELISA) [1] |

Detailed Experimental Protocol for CIA Model and Treatment

For reproducible results, follow this detailed methodology that integrates the standard CIA model induction with the **AMG319** treatment regimen.

Induction of Collagen-Induced Arthritis (CIA)

The foundation of this protocol is a well-established CIA model in DBA/1J mice, which are genetically susceptible to this form of arthritis [2] [3].

- **Immunization (Day 0):** Emulsify **bovine type II collagen** (2-4 mg/mL in 0.01 N acetic acid) with an equal volume of **Complete Freund's Adjuvant (CFA)** containing *Mycobacterium tuberculosis* [2] [3]. Administer a 100 µL dose of this emulsion via **intradermal injection** at the base of the tail [3] [4].
- **Booster Immunization (Day 21):** Prepare a fresh emulsion of type II collagen with **Incomplete Freund's Adjuvant (IFA)**. Inject 100 µL intradermally, at a site closer to the base of the tail than the first injection [2].

AMG319 Treatment Protocol

- **Drug Preparation:** Prepare the dosing solution by dissolving **AMG319** in a vehicle of **0.5% methylcellulose and 0.1% Tween 80** in water [1].
- **Dosing Regimen:** Begin daily oral gavage (**10 mg/kg/day**) on day 21 post-initial immunization, coinciding with the expected onset of clinical disease signs. Continue treatment for 28 days [1].

Disease Assessment and Endpoint Analysis

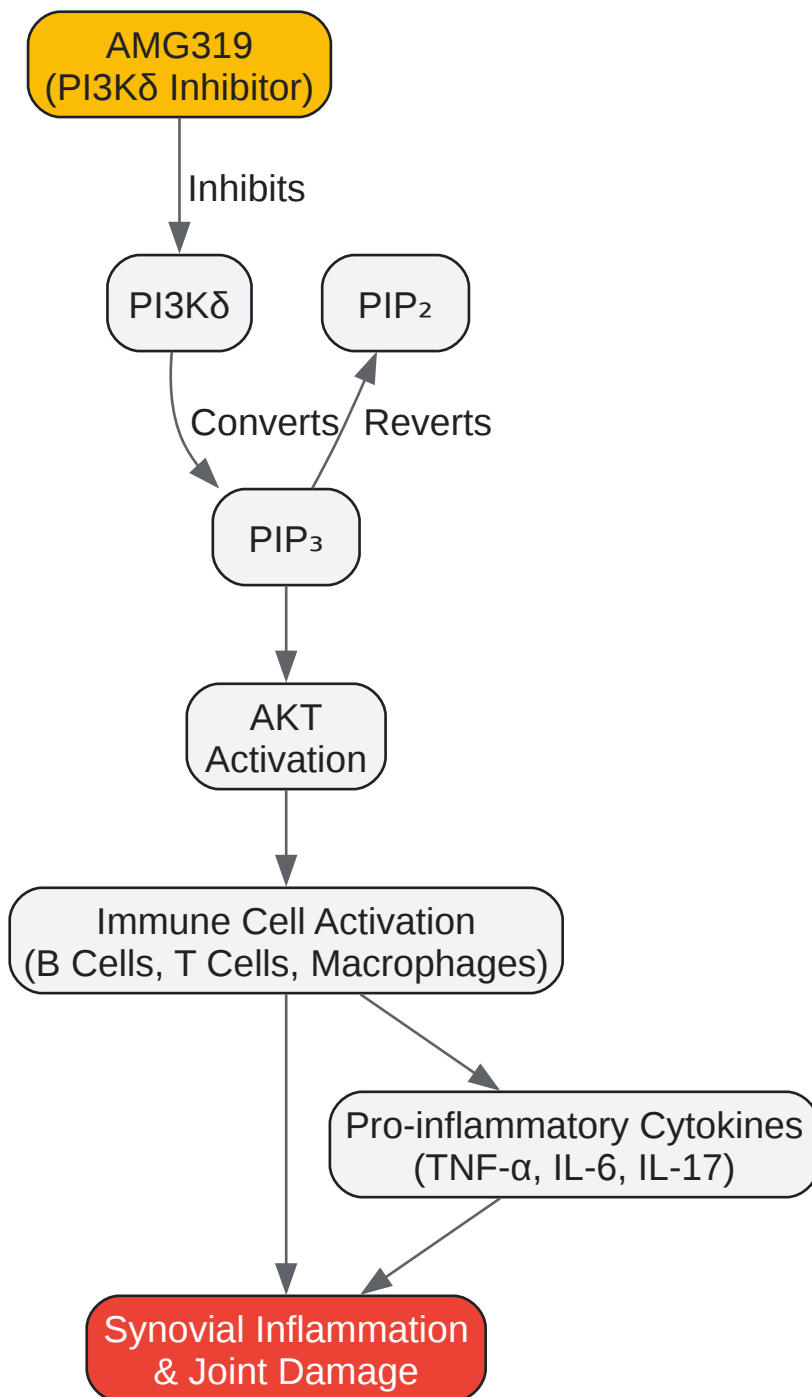
Consistent and blinded evaluation is crucial for reliable data.

- **Clinical Scoring:** Monitor and score each paw 2-3 times per week using a standardized scale [3]:
 - **0:** Normal, no inflammation.
 - **1:** Slight swelling and/or redness.
 - **2:** Pronounced swelling.
 - **3:** Ankylosis (joint stiffness).
- **Endpoint Analyses:**

- **Histopathology:** Harvest hind paws at the end of the study for H&E staining to evaluate synovial inflammation, pannus formation, and bone/cartilage destruction [1] [3].
- **Cytokine Measurement:** Collect blood serum and analyze levels of pro-inflammatory cytokines like **TNF- α** and **IL-6** by ELISA [1].
- **Advanced Imaging (Optional):** Utilize **in vivo micro-CT** to longitudinally and quantitatively monitor bone erosion and soft tissue swelling [5]. **3D volumetric ultrasound** can also be applied to quantify joint space volume and vascularity changes [6].

AMG319 Mechanism and Biochemical Profile

The therapeutic effect of **AMG319** stems from its potent and selective inhibition of the PI3K δ pathway, which is critically involved in immune cell activation [7] [8]. The following diagram illustrates the proposed mechanism of action in the context of RA pathophysiology.



[Click to download full resolution via product page](#)

The biochemical profile that enables this selectivity is summarized in the table below.

| Assay Type | Target | Result (IC ₅₀) | Context & Significance |
|-------------------|--------------------------------------|--------------------------------|---|
| Biochemical Assay | PI3K δ | 18 nM | Confirms primary target engagement [1] |
| Biochemical Assay | PI3K α | 33 μ M | >1,800-fold selectivity, minimizes off-target risks [1] |
| Biochemical Assay | PI3K β | 2.7 μ M | >47-fold selectivity over PI3K β [1] |
| Biochemical Assay | PI3K γ | 850 nM | >47-fold selectivity over PI3K γ [1] |
| Cellular Assay | B Cell Proliferation | IC ₅₀ ~3 nM | Potent suppression of humoral immune response [1] |
| Cellular Assay | pAKT (Ser473) | >85% reduction at 1 nM | Strong suppression of downstream signaling [1] |
| Cellular Assay | Th17 Differentiation (IL-17A+ cells) | Significant reduction at 10 nM | Modulates T-cell mediated pathology [1] |

Key Considerations for Research Applications

- Model Selection and Validation:** The DBA/1J strain is preferred for CIA studies using bovine collagen. Ensure proper validation of disease induction through clinical scoring before initiating compound testing [2].
- 3Rs Principle Adherence:** The use of advanced, non-invasive imaging techniques like **in vivo μ CT** or **3D ultrasound** allows for longitudinal assessment within the same animal, reducing the total number of animals required while providing rich quantitative data [5] [6].
- Combination Therapy Potential:** PI3K δ inhibitors like LL-00071210 have shown good combination potential with methotrexate at sub-therapeutic doses [8]. This suggests a promising avenue for exploring **AMG319** in combination with standard DMARDs.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. AMG319 (ACP-319) | PI3K δ inhibitor | CAS 1608125-21-8 [[invivochem.com](https://www.invivochem.com)]
2. - Collagen : A induced for Murine Autoimmune Arthritis Model Arthritis [[bio-protocol.org](https://www.bio-protocol.org)]
3. Magnoflorine Ameliorates Collagen-Induced Arthritis by ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
4. Multi-omics profiling of collagen-induced arthritis mouse ... [[nature.com](https://www.nature.com)]
5. Quantitative in vivo micro-computed tomography for monitoring disease... [[nature.com](https://www.nature.com)]
6. In vivo quantification of collagen-induced arthritis mouse ... [journals.plos.org]
7. PI3K inhibitors in inflammation, autoimmunity and cancer [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
8. Discovery and pre-clinical characterization of a selective ... [[sciencedirect.com](https://www.sciencedirect.com)]

To cite this document: Smolecule. [AMG319 dosing in mouse collagen-induced arthritis models].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548989#amg319-dosing-in-mouse-collagen-induced-arthritis-models>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com